

Interpreting the ^{13}C NMR Spectrum of 3,5-diethynylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Diethynylpyridine

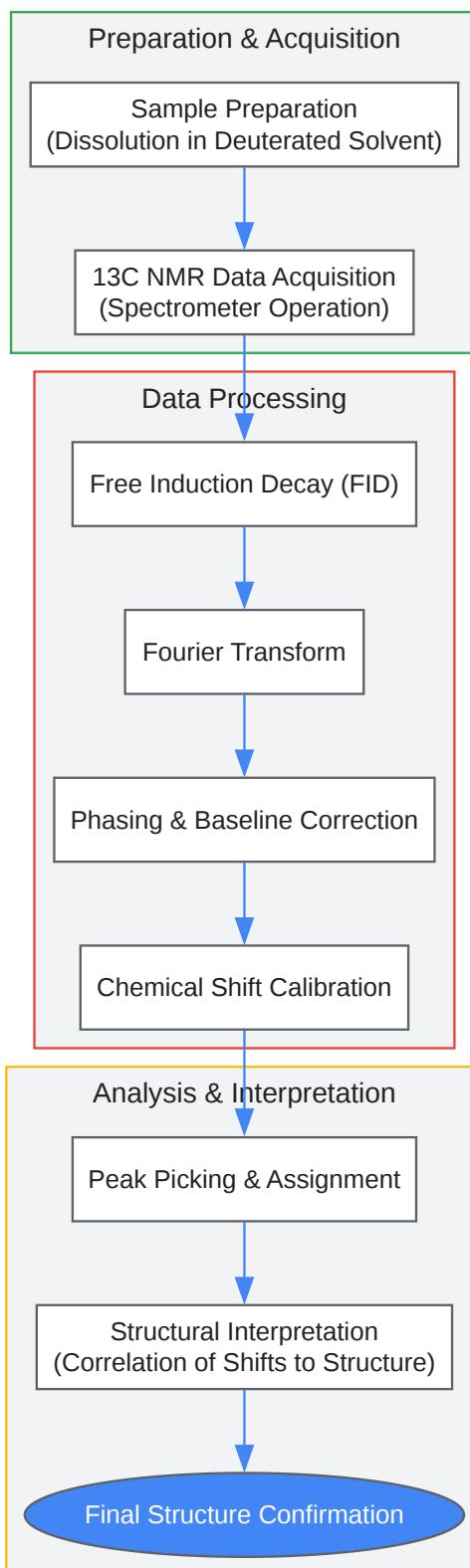
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This guide provides an in-depth analysis of the Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) data for **3,5-diethynylpyridine**, a key heterocyclic building block in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in drug development who utilize NMR spectroscopy for structural elucidation.

Molecular Structure and Symmetry

3,5-diethynylpyridine possesses a pyridine ring substituted with two ethynyl groups at the 3 and 5 positions. The molecule exhibits $\text{C}2\text{v}$ symmetry, which dictates the number of unique carbon environments. Due to this symmetry, the carbon atoms at positions 2 and 6 are chemically equivalent, as are the carbons at positions 3 and 5. Similarly, the two ethynyl groups are identical, with their respective sp-hybridized carbons also being equivalent. This results in a simplified ^{13}C NMR spectrum with fewer signals than the total number of carbon atoms.

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